

# What is the chemical structure of Chimassorb 2020?

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Compound Name: *Chimassorb 2020*

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## An In-depth Technical Guide to **Chimassorb 2020**

**Chimassorb 2020** is a high molecular weight hindered amine light stabilizer (HALS) integral to the protection of polymers against degradation caused by exposure to light and heat.[1][2][3][4] As a block oligomeric HALS, it offers superior compatibility with a wide range of polymers, high resistance to extraction, and a consistent performance profile owing to its narrow molecular weight distribution.[5] This guide provides a comprehensive overview of its chemical structure, properties, mechanism of action, and application, with a focus on the technical details relevant to researchers and professionals in drug development and material science.

## Chemical Structure and Identification

**Chimassorb 2020** is a complex oligomeric substance. Its chemical identity is defined as a polymer of 1,6-Hexanediamine, N,N'-bis(2,2,6,6-tetramethyl-4-piperidiny)- with 2,4,6-trichloro-1,3,5-triazine, which has been further reacted with N-butyl-1-butanamine and N-butyl-2,2,6,6-tetramethyl-4-piperidinamine.[5]

- Chemical Name: 1,6-Hexanediamine, N,N'-bis(2,2,6,6-tetramethyl-4-piperidiny)-polymer with 2,4,6-trichloro-1,3,5-triazine, reaction products with N-butyl-1-butanamine and N-butyl-2,2,6,6-tetramethyl-4-piperidinamine[5]
- CAS Number: 192268-64-7[5]
- Class: Hindered Amine Light Stabilizer (HALS)[1][2][3][4]

- Description: A slightly yellow, granular substance.[5]

The structure is characterized by the presence of multiple 2,2,6,6-tetramethylpiperidine moieties, which are the functional groups responsible for its stabilizing activity.

## Physicochemical and Performance Data

The quantitative properties of **Chimassorb 2020** are summarized in the tables below, providing a clear comparison of its physical characteristics and performance metrics.

Table 1: Physical and Chemical Properties

Property	Value	Test Condition/Method
Molecular Weight	2600 – 3400 g/mol	
Melting Range	120 – 150 °C	
Specific Gravity	1.01 g/cm <sup>3</sup>	20 °C
Vapor Pressure	7 x 10 <sup>-10</sup> Pa	20 °C (extrapolated)
Flashpoint	> 275 °C	
Ignition Temperature	390 °C	
pH Value	7 - 10	
Appearance	Slightly yellow granules	
Ash Content	≤ 0.1%	
Volatiles	≤ 1.0%	

Data sourced from multiple technical datasheets.[5]

Table 2: Solubility Profile

Solvent	Solubility (% w/w)	Temperature
Water	< 0.0001	20 °C
n-Hexane	> 50	20 °C
Tetrahydrofuran	> 15	20 °C
Dichloromethane	> 15	20 °C
Ethanol/Water (95/5)	> 2.5	20 °C
n-Octanol	> 1.0	20 °C
Isopropanol	> 0.2	20 °C

Data sourced from a technical information sheet.[\[5\]](#)

Table 3: Thermal Stability (Thermogravimetric Analysis)

Weight Loss (%)	Temperature (°C)
0.7	250
0.8	275
1.1	300
1.7	325
3.6	350

Test Conditions: Pure substance, heating rate of 10 °C/min in air.[\[5\]](#)

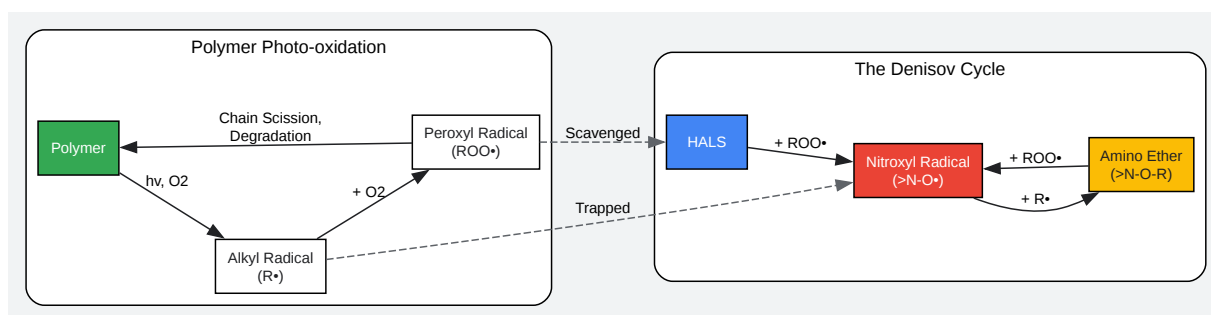
Table 4: Recommended Usage Levels in Various Polymers

Polymer System	Application	Recommended Dosage (%)
Polypropylene (PP)	Fibers, Tapes	0.1 – 1.4
High-Density Polyethylene (HDPE)	Tapes	0.1 – 0.8
PP, HDPE, LDPE, LLDPE	Thick Sections	0.05 – 1.0
LDPE, LLDPE, EVA, EBA	Films	0.1 – 1.0

LDPE: Low-Density Polyethylene, LLDPE: Linear Low-Density Polyethylene, EVA: Ethylene Vinyl Acetate, EBA: Ethylene Butyl Acrylate. Data sourced from a technical information sheet. [\[5\]](#)

## Mechanism of Action: The Denisov Cycle

**Chimassorb 2020**, like other HALS, functions by scavenging free radicals that are formed during the photo-oxidation of polymers. This process, known as the Denisov Cycle, is a regenerative cycle that allows a single HALS molecule to neutralize multiple radical species, thereby providing long-term protection. The hindered amine is oxidized to a stable nitroxyl radical, which then traps alkyl radicals. The resulting amino ether can then react with peroxy radicals to regenerate the nitroxyl radical, continuing the cycle.



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Caption: The regenerative Denisov Cycle of HALS activity.

## Experimental Protocols

The evaluation of **Chimassorb 2020**'s performance involves several key experimental techniques. Below are detailed methodologies for these experiments.

### Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and volatility of **Chimassorb 2020**.

Methodology:

- A sample of the pure **Chimassorb 2020** (typically 5-10 mg) is placed in a high-purity alumina or platinum crucible.
- The crucible is loaded into a thermogravimetric analyzer.
- The sample is heated from ambient temperature to approximately 600 °C at a constant heating rate of 10 °C per minute.<sup>[5]</sup>
- The atmosphere within the furnace is controlled, typically with a constant flow of air or nitrogen (e.g., 50-100 mL/min).
- The weight of the sample is continuously monitored as a function of temperature.
- The resulting data is plotted as weight loss percentage versus temperature, and the temperatures at which specific weight loss percentages (e.g., 1%, 5%, 10%) occur are determined.

### Accelerated Weathering Test

Objective: To simulate and accelerate the aging process of a polymer stabilized with **Chimassorb 2020** under controlled laboratory conditions.

Methodology:

- Sample Preparation: Polymer plaques (e.g., 1 mm thick compression-molded polypropylene) are prepared containing a specific concentration of **Chimassorb 2020** (e.g., 0.3%) along

with other additives like antioxidants and processing stabilizers.<sup>[1]</sup>

- Exposure: The plaques are mounted in a Weather-Ometer (WOM) or a similar accelerated weathering chamber.
- Test Conditions: The samples are exposed to a controlled cycle of UV radiation, temperature, and humidity. A typical set of conditions includes:
  - Irradiation: A xenon arc lamp with filters to simulate the solar spectrum, with an irradiance of 0.5 W/m<sup>2</sup> at 340 nm.<sup>[1]</sup>
  - Temperature: A black standard temperature of 65 °C.<sup>[1]</sup>
  - Humidity: The test can be run under dry conditions or with controlled humidity cycles.<sup>[1]</sup>
- Evaluation: At predetermined intervals, samples are removed from the chamber and evaluated for signs of degradation. This can include:
  - Mechanical Properties: Measurement of tensile strength and elongation at break. The time to 50% retention of tenacity is a common metric.<sup>[1]</sup>
  - Appearance: Visual inspection for cracking, chalking, and color change (measured using a spectrophotometer).
  - Chemical Changes: Analysis using techniques like Fourier-transform infrared spectroscopy (FTIR) to detect the formation of carbonyl groups, which are indicative of oxidation.

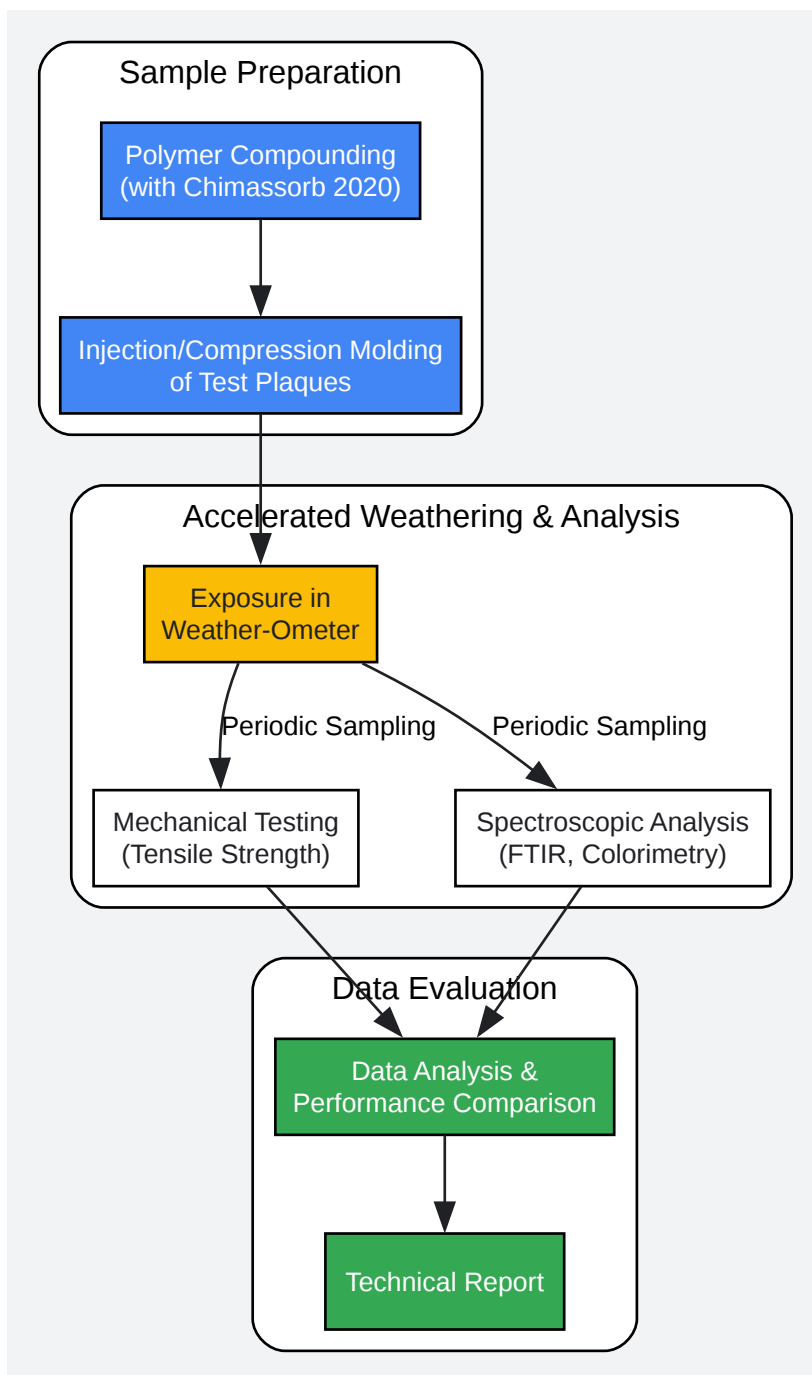
## Quantification of Chimassorb 2020 in Polymers

Objective: To determine the concentration of **Chimassorb 2020** in a polymer matrix.

Methodology:

- Extraction: A known mass of the polymer sample is dissolved in a suitable solvent (e.g., decalin) at an elevated temperature (e.g., 140 °C) under reflux for a specified time (e.g., 40 minutes).<sup>[2]</sup>

- Separation: The polymer is precipitated by cooling the solution and adding a non-solvent (e.g., methanol). The HALS remains in the solution.
- Filtration: The precipitated polymer is removed by filtration.
- Analysis: The concentration of **Chimassorb 2020** in the filtrate is determined using an analytical technique such as:
  - High-Performance Liquid Chromatography (HPLC): The extract is injected into an HPLC system equipped with a suitable column and detectors (e.g., UV and Evaporative Light Scattering Detector - ELSD). The concentration is calculated by comparing the peak area to a calibration curve prepared with known standards.[\[6\]](#)
  - UV-Vis Spectroscopy: The absorbance of the extract is measured at a specific wavelength and the concentration is determined using a calibration curve.[\[2\]](#)



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Caption: Workflow for evaluating HALS performance in polymers.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)